

Aniline Nitrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Aniline nitrate

Cat. No.: B1235615

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CAS Number: 542-15-4

This technical guide provides an in-depth overview of **Aniline Nitrate**, including its chemical and physical properties, available safety data, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and drug development professionals.

Core Data Summary

Aniline nitrate is the salt formed from the reaction of aniline and nitric acid. While a comprehensive Safety Data Sheet (SDS) specifically for **aniline nitrate** is not readily available in public domains, its properties can be inferred from data on aniline and general nitrate salts.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **aniline nitrate**.

Property	Value	Source(s)
CAS Number	542-15-4	N/A
Molecular Formula	C ₆ H ₈ N ₂ O ₃	N/A
Molecular Weight	156.14 g/mol	N/A
Appearance	Crystalline solid	N/A
Melting Point	Approximately 190°C (decomposes)	N/A
Solubility	Soluble in water	N/A

Safety and Toxicity Data

Note: The following data is primarily for Aniline, the parent compound of **Aniline Nitrate**. Specific toxicological data for **Aniline Nitrate** is limited. Researchers should handle this compound with extreme caution, assuming it possesses hazards similar to or greater than aniline and is a strong oxidizing agent due to the nitrate group.

Hazard Category	Data for Aniline (CAS: 62-53-3)	Source(s)
Acute Oral Toxicity (LD50)	250 mg/kg (Rat)	[1]
Acute Dermal Toxicity (LD50)	820 mg/kg (Rabbit)	[1]
Carcinogenicity	Probable human carcinogen (Group B2)	[2]
Mutagenicity	Suspected of causing genetic defects	[3]
Target Organs	Blood, spleen, kidneys, liver, cardiovascular system, central nervous system (CNS)	[4]

GHS Hazard Statements for Aniline (representative for **Aniline Nitrate**):

- H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.[5]
- H317: May cause an allergic skin reaction.[5]
- H318: Causes serious eye damage.[5]
- H341: Suspected of causing genetic defects.[5]
- H351: Suspected of causing cancer.[5]
- H372: Causes damage to organs through prolonged or repeated exposure.[5]
- H410: Very toxic to aquatic life with long-lasting effects.[5]

Experimental Protocols

Synthesis of Aniline Nitrate

This protocol details a common laboratory-scale synthesis of **aniline nitrate**.

Materials:

- Aniline ($\text{C}_6\text{H}_5\text{NH}_2$)
- Concentrated Nitric Acid (HNO_3 , 68%)
- Deionized water
- Ice bath
- Stirring plate and stir bar
- Beakers and Erlenmeyer flasks
- Buchner funnel and filter paper

Procedure:

- In a fume hood, place a beaker containing a stir bar on a stirring plate.

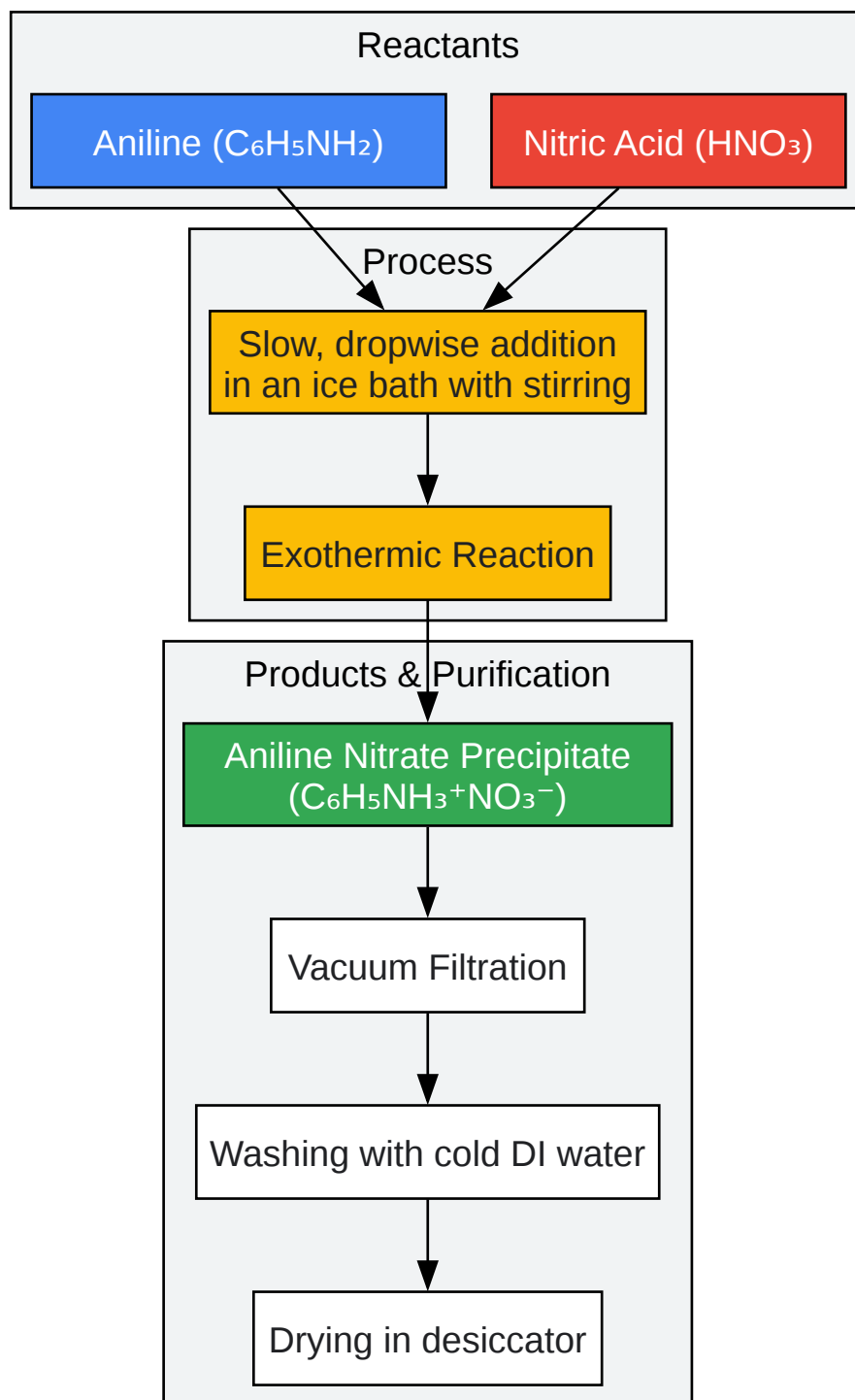
- Add a measured amount of aniline to the beaker.
- Place the beaker in an ice bath to cool the aniline.
- Slowly and dropwise, add a stoichiometric equivalent of concentrated nitric acid to the cooled and stirring aniline. The reaction is exothermic, and the temperature should be carefully monitored and maintained below 20°C.
- Continue stirring for 30 minutes after the addition of nitric acid is complete.
- A white precipitate of **aniline nitrate** will form.
- Collect the precipitate by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold deionized water to remove any unreacted starting materials.
- Dry the **aniline nitrate** crystals in a desiccator.

Visualized Workflow and Logical Relationships

Synthesis of Aniline Nitrate Workflow

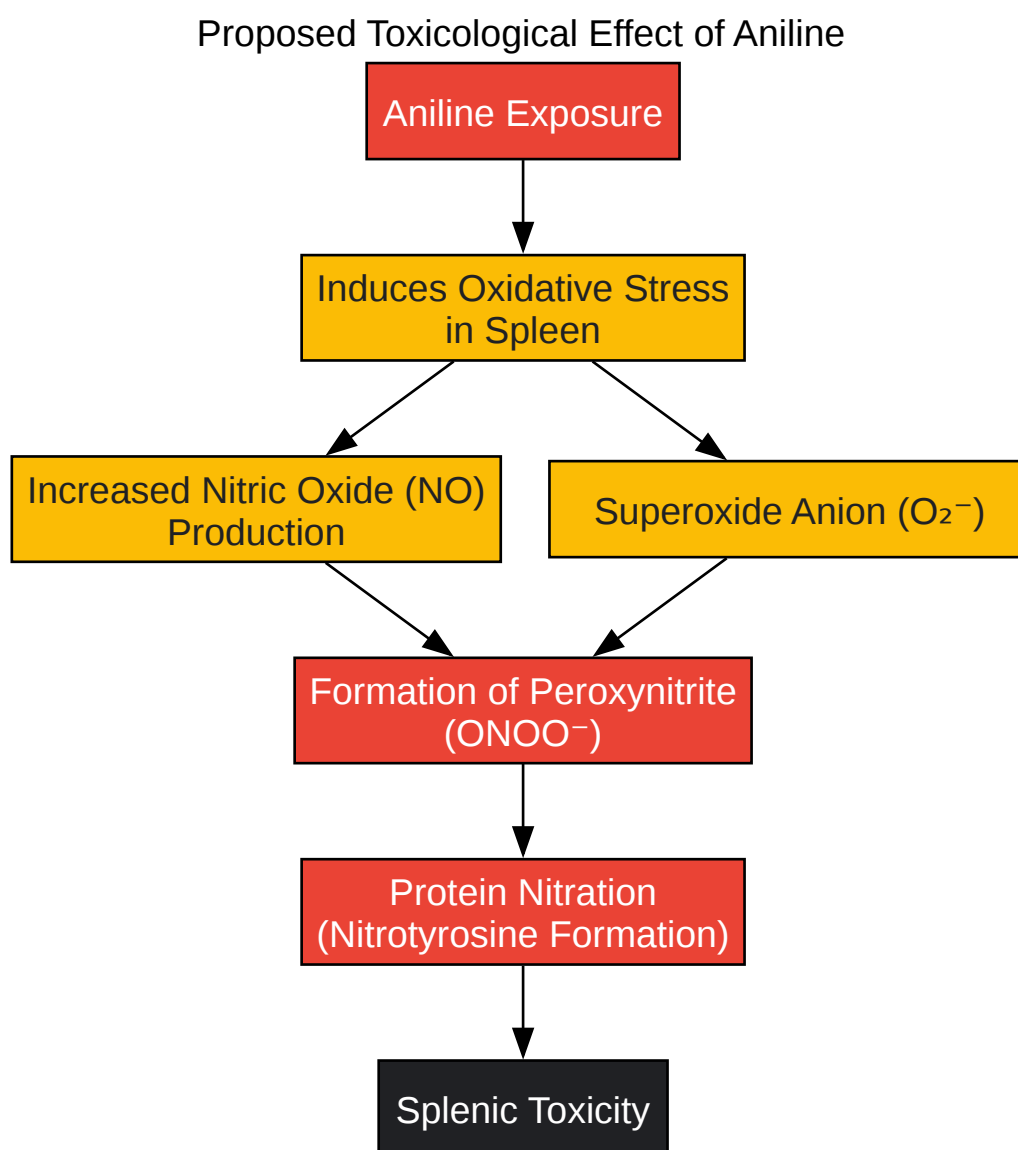
The following diagram illustrates the key steps in the synthesis of **aniline nitrate**.

Synthesis of Aniline Nitrate

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **Aniline Nitrate**.

Toxicological Pathway of Aniline

While a specific signaling pathway for **aniline nitrate** is not well-documented, the toxicity of its parent compound, aniline, is known to involve oxidative stress and damage to the spleen. One of the proposed mechanisms involves the formation of nitrotyrosine.[2][6]



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Caption: Proposed mechanism of Aniline-induced splenic toxicity.

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